

Personal protective equipment for handling GS-704277

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Compound of Interest

Compound Name: GS-704277

Cat. No.: B2533007

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Essential Safety and Handling Guide for GS-704277

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for **GS-704277**, an intermediate alanine metabolite of the antiviral prodrug Remdesivir. Given the limited availability of a specific Safety Data Sheet (SDS) for **GS-704277**, this guidance is substantially informed by the safety protocols for its parent compound, Remdesivir, and general best practices for handling nucleotide analogues in a laboratory setting.

I. Personal Protective Equipment (PPE)

Proper PPE is critical to minimize exposure and ensure personal safety when handling **GS-704277**. The following table summarizes the recommended PPE based on the hazard profile of Remdesivir.^{[1][2]}

| Protection Type | Specification | Purpose |
|--------------------------|--|--|
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile rubber) | To prevent skin contact. |
| Eye/Face Protection | Safety glasses with side-shields or goggles | To protect eyes from splashes or dust. |
| Skin and Body Protection | Laboratory coat, long-sleeved clothing | To prevent skin exposure. For larger quantities or potential for significant exposure, consider impervious clothing. [2] |
| Respiratory Protection | Use in a well-ventilated area. If dusts are generated or exposure limits may be exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator is recommended. | To prevent inhalation of dust or aerosols. |

II. Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is paramount for the safe handling of **GS-704277**.

A. Preparation and Weighing:

- Designated Area: Conduct all handling of **GS-704277** in a designated area, such as a chemical fume hood or a ventilated enclosure, to minimize inhalation exposure.
- Decontamination: Before starting, ensure the work surface is clean and decontaminated.
- PPE: Don the appropriate PPE as detailed in the table above.
- Weighing: If weighing the solid compound, do so carefully to avoid generating dust. Use a microbalance within a ventilated enclosure if possible.

- Solubilization: **GS-704277** is soluble in DMSO.[3] When preparing solutions, add the solvent slowly to the solid to avoid splashing.

B. Experimental Use:

- Clear Labeling: All containers with **GS-704277** must be clearly labeled with the compound name, concentration, solvent, and hazard warnings.
- Containment: Keep containers sealed when not in use.
- Avoid Contamination: Use dedicated labware and equipment. If not possible, thoroughly decontaminate equipment after use.
- Hand Washing: Always wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

III. Disposal Plan

Proper disposal of **GS-704277** and contaminated materials is crucial to prevent environmental contamination and accidental exposure.

A. Waste Segregation:

- Solid Waste: Unused **GS-704277** powder, contaminated gloves, pipette tips, and other disposable materials should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **GS-704277** should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not pour down the drain.
- Sharps: Contaminated needles or other sharps must be disposed of in a designated sharps container.

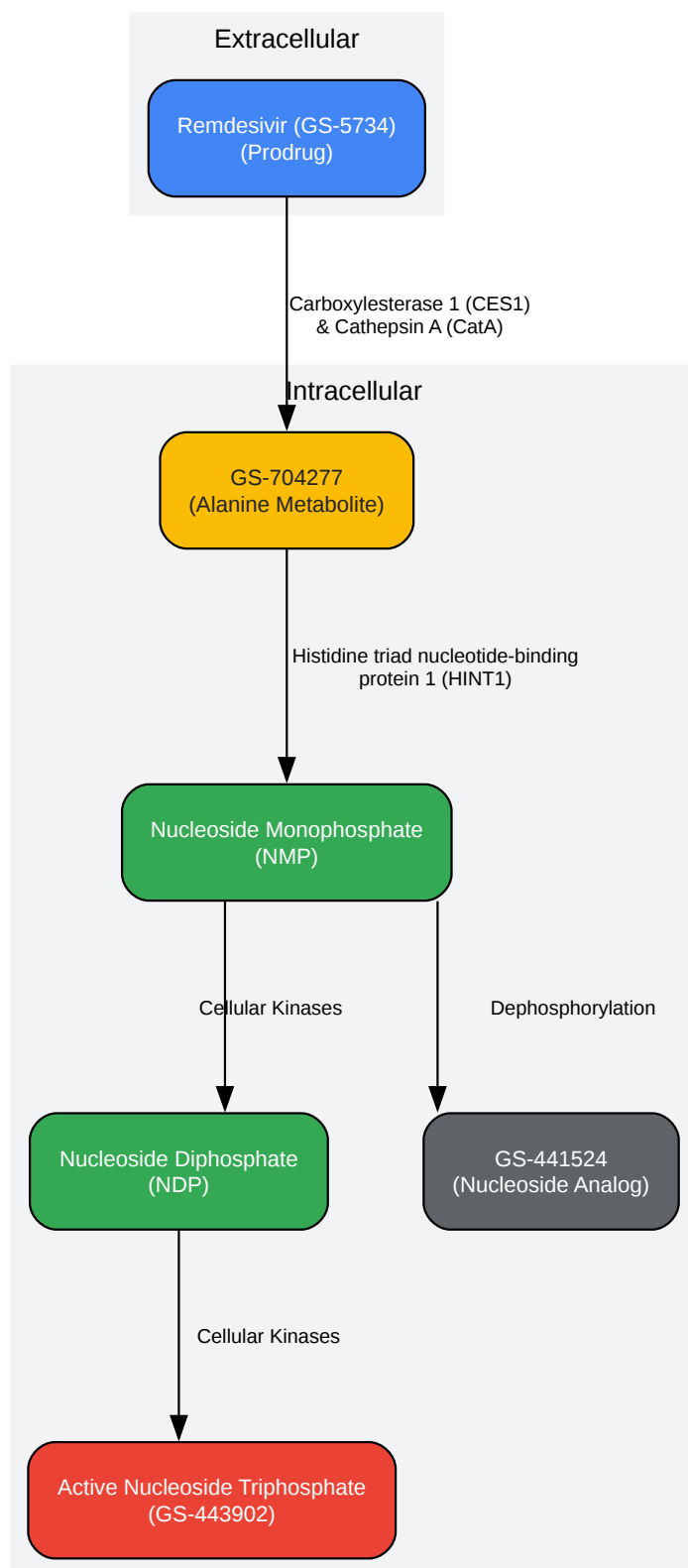
B. Decontamination and Disposal:

- Decontamination of Work Surfaces: At the end of each procedure, decontaminate all work surfaces with an appropriate cleaning agent (e.g., 70% ethanol), followed by a thorough wipe-down.

- Disposal of Waste: Dispose of all hazardous waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations for chemical waste disposal.

IV. Metabolic Pathway of Remdesivir to Active Triphosphate

GS-704277 is a key intermediate in the intracellular metabolic activation of Remdesivir. The following diagram illustrates this pathway.[\[4\]](#)



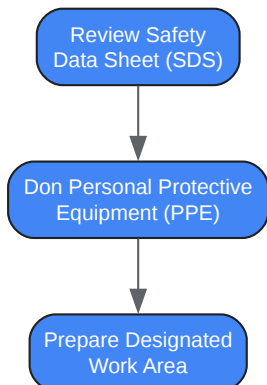
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Caption: Intracellular metabolic activation pathway of Remdesivir.

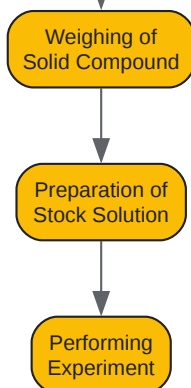
V. Experimental Workflow for Handling **GS-704277**

The following diagram outlines a logical workflow for the safe handling of **GS-704277** in a research setting, from receipt of the compound to the final disposal of waste.

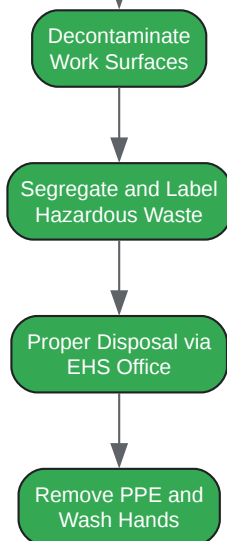
Planning & Preparation



Compound Handling



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Caption: General workflow for safe handling of **GS-704277**.

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